

Technical Guide: 1-Methyl-1,6-diazaspiro[3.5]nonane

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Compound of Interest

Compound Name: 1-Methyl-1,6-diazaspiro[3.5]nonane

Cat. No.: B11751755

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Chemical Identity & Molecular Weight Analysis[1][2]

The precise determination of molecular weight and physicochemical identity is the foundational step in utilizing **1-Methyl-1,6-diazaspiro[3.5]nonane** as a building block or scaffold in drug discovery. This spirocyclic diamine represents a "scaffold hop" from traditional piperazines, offering distinct vectors and physicochemical properties.

Quantitative Data Summary

Property	Value	Notes
IUPAC Name	1-Methyl-1,6-diazaspiro[3.5]nonane	Systematic numbering assigns position 1 to the azetidine nitrogen.
Molecular Formula		
Molecular Weight (Average)	140.23 g/mol	Standard atomic weights (C=12.011, H=1.008, N=14.007).
Monoisotopic Mass	140.1313 Da	Critical for High-Resolution Mass Spectrometry (HRMS).
CAS Number (Parent)	25408-26-8 (Generic)	Note: Specific CAS for the 1-methyl derivative may vary by salt form (e.g., dihydrochloride).
SMILES	CN1CCC12CCCNC2	Encodes the N-methyl azetidine spiro-fused to piperidine.
ClogP	-0.2 - 0.5	Estimated; significantly lower than aromatic bioisosteres.
pKa (Predicted)	N1 (Azetidine): ~10.0 N6 (Piperidine): ~11.0	Diprotic base; exists as a dication at physiological pH.

Structural Architecture

The molecule consists of two orthogonal rings sharing a single spiro-carbon (C4):

- Ring A (4-membered): An N-methylated azetidine ring. The nitrogen is at position 1, directly attached to the spiro center (C4).
- Ring B (6-membered): A piperidine ring. The nitrogen is at position 6, separated from the spiro center by one methylene unit (C5).

This 1,6-diaza arrangement creates a specific distance and angle between the two nitrogen vectors, distinct from the more common 2,7-diazaspiro[3.5]nonane (where nitrogens are further apart) or 2,6-diazaspiro[3.5]nonane isomers.

Synthesis & Manufacturing Methodologies

The synthesis of 1,6-diazaspiro[3.5]nonane derivatives typically requires orthogonal protection strategies to differentiate the two nitrogen atoms. The 1-methyl substituent is often introduced early in the synthesis or via selective alkylation of the more accessible azetidine nitrogen.

Core Synthetic Pathway

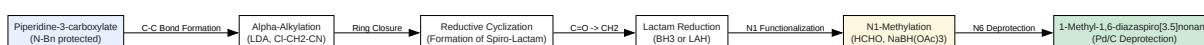
The following protocol outlines a robust route to the 1-methyl scaffold, utilizing a piperidine-3-carboxylate precursor to construct the spiro-azetidine ring.

Step-by-Step Protocol

- **Precursor Selection:** Start with 1-Benzyl-3-carbomethoxypiperidine. The benzyl group protects the piperidine nitrogen (N6 position).
- **Alpha-Alkylation:**
 - Treat the ester with a strong base (LDA, -78°C) to generate the enolate.
 - Add Chloroacetonitrile or a protected amino-alkyl halide to introduce the carbon chain required for the 4-membered ring.
- **Reductive Cyclization (The Critical Step):**
 - Reduce the nitrile (if used) to a primary amine using
or Hydrogenation (
, Raney Ni).
 - The resulting intermediate (a gamma-amino ester) undergoes intramolecular cyclization to form the spiro-lactam (1,6-diazaspiro[3.5]nonan-2-one).
- **Lactam Reduction:**

- Reduce the lactam carbonyl using Borane-THF () or to yield the 1-benzyl-1,6-diazaspiro[3.5]nonane.
- N-Methylation (Differentiation):
 - The secondary amine (N1, azetidine) is now exposed.
 - Perform Eschweiler-Clarke methylation (Formaldehyde/Formic acid) or Reductive Amination (HCHO,) to install the methyl group at N1.
- Final Deprotection:
 - Remove the benzyl group via catalytic hydrogenolysis (, Pd/C) to liberate the N6 piperidine amine.
 - Result: **1-Methyl-1,6-diazaspiro[3.5]nonane**.

Synthesis Workflow Diagram



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Caption: Logical synthetic flow for constructing the **1-methyl-1,6-diazaspiro[3.5]nonane** core from piperidine precursors.

Medicinal Chemistry Applications

The **1-Methyl-1,6-diazaspiro[3.5]nonane** scaffold is a high-value Fsp3-rich building block. Its primary utility lies in Scaffold Hopping, where it replaces flat, aromatic, or flexible aliphatic rings to improve drug-like properties.

Piperazine Bioisostere

The spirocyclic structure mimics the vector orientation of piperazine but with significant differences:

- **Rigidity:** The spiro fusion locks the conformation, reducing the entropic penalty upon binding to a target protein.
- **Lipophilicity (LogD):** The high carbon fraction lowers the LogD compared to aromatic linkers, improving water solubility and metabolic stability.
- **Basicity Modulation:** The N-methyl azetidine generally has a lower pKa than a standard secondary piperazine, which can improve membrane permeability by increasing the fraction of neutral species at physiological pH.

Vector Analysis & Space Filling

In the 1,6-isomer, the angle between the N1 and N6 vectors is distinct.

- **N1 (Azetidine):** Projects substituents "up" or "down" relative to the piperidine plane.
- **N6 (Piperidine):** Projects substituents equatorially. This allows the molecule to access binding pockets that linear linkers (like 1,4-piperidine) cannot reach.

Therapeutic Areas

- **GPCR Ligands:** Used in the design of antagonists for chemokine receptors (e.g., CCR5, CCR2) where the diamine core interacts with conserved aspartate residues.
- **Kinase Inhibitors:** Serves as a solvent-exposed solubilizing group attached to the kinase hinge-binder.
- **Sigma Receptors:** Spirocyclic diamines are privileged structures for Sigma-1 receptor binding, relevant in neuropathic pain and neurodegeneration research.

Analytical Characterization (Quality Control)

To ensure the integrity of this building block in experimental workflows, the following characterization data is expected:

- NMR (DMSO-
or
):
 - Methyl Group: Singlet at
ppm.
 - Spiro Methylene (Azetidine): Multiplets at
ppm, showing roof-effect due to geminal coupling if chiral.
 - Piperidine Ring: Broad multiplets spanning
ppm.
- Mass Spectrometry (ESI+):
 - Dominant peak at
.
 - Fragmentation often shows loss of the methyl group or ring opening of the strained azetidine.

References

- Carreira, E. M., & Fessard, T. C. (2014). Four-Membered Ring-Containing Spirocycles: Synthetic Strategies and Opportunities for Medicinal Chemistry. Chemical Reviews. [Link](#)
- Burkhard, J. A., et al. (2010).[1] Synthesis and Structural Analysis of a New Class of Azaspiro[3.5]nonanes. Organic Letters. [Link](#)
- Wuitschik, G., et al. (2010). Spirocyclic Scaffolds in Medicinal Chemistry. Angewandte Chemie International Edition. [Link](#)

- PubChem Compound Summary. (2025). 1,6-Diazaspiro[3.5]nonane Derivatives. National Center for Biotechnology Information. [Link](#)
- Orain, D., et al. (2015).[2] Synthesis of Orthogonally Protected 2,6-Diazaspiro[3.5]nonane and 2,6-Diazaspiro[3.4]octane Analogues. Synlett. [Link](#)

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- 1. patentimages.storage.googleapis.com [patentimages.storage.googleapis.com]
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